

A Comprehensive Technical Guide to the Physicochemical Properties of 2,4-Dichlorobenzamide

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Compound of Interest

Compound Name: 2,4-Dichlorobenzamide

Cat. No.: B1293658

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of the core physicochemical properties of **2,4-Dichlorobenzamide** (CAS No. 2447-79-2), a key chemical intermediate. The document is tailored for researchers, scientists, and professionals in drug development, offering a consolidated resource of its structural, physical, and chemical characteristics. This guide includes a summary of quantitative data, detailed experimental protocols for property determination, and logical diagrams illustrating its synthesis and analytical workflows. The information presented is crucial for anticipating the behavior of **2,4-Dichlorobenzamide** in various chemical and biological systems, aiding in reaction design, formulation development, and safety assessment.

Physicochemical Properties

2,4-Dichlorobenzamide is a dichlorinated derivative of benzamide. Its chemical behavior and physical state are dictated by the presence of the amide functional group and the two chlorine atoms on the phenyl ring.

General Properties

- Chemical Name: **2,4-Dichlorobenzamide**[\[1\]](#)

- CAS Number: 2447-79-2[1][2][3]
- Molecular Formula: C₇H₅Cl₂NO[1][2][3]
- Appearance: Expected to be a white to off-white crystalline solid, similar to related compounds.

Quantitative Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of **2,4-Dichlorobenzamide**. For properties where specific experimental data for the 2,4-isomer is not readily available, data for the closely related 2,6-Dichlorobenzamide isomer is provided for comparative context and is clearly noted.

Property	Value	Source
Molecular Weight	190.02 g/mol	[3]
190.03 g/mol	[2][4]	
Melting Point	No experimental data available. For 2,6-Dichlorobenzamide: 198 - 200 °C	[5][6]
Boiling Point	No data available at atmospheric pressure.	
Calculated LogP	2.2	[1]
Water Solubility	No quantitative data available. Expected to have low solubility. For 2,6-Dichlorobenzamide: 2700 mg/L at 23°C	[4][5][6]
pKa	No experimental data available.	

Experimental Protocols

This section outlines detailed methodologies for the experimental determination of the key physicochemical properties of **2,4-Dichlorobenzamide**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid **2,4-Dichlorobenzamide** transitions to a liquid.

Methodology:

- A small, finely powdered sample of **2,4-Dichlorobenzamide** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperatures at which the substance begins to melt and completely liquefies are recorded as the melting point range.

Boiling Point Determination (Distillation Method)

Objective: To determine the temperature at which the vapor pressure of liquid **2,4-Dichlorobenzamide** equals the external pressure.

Methodology:

- A sample of **2,4-Dichlorobenzamide** is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor is measured with a thermometer.
- The boiling point is the temperature at which the vapor temperature remains constant during distillation.

Solubility Determination (Shake-Flask Method)

Objective: To determine the equilibrium solubility of **2,4-Dichlorobenzamide** in a specific solvent.

Methodology:

- An excess amount of solid **2,4-Dichlorobenzamide** is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- The flask is agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours).
- The mixture is then filtered to remove undissolved solid.
- The concentration of **2,4-Dichlorobenzamide** in the saturated solution is determined using a suitable analytical method, such as HPLC-UV or GC-MS.

LogP Determination (HPLC Method)

Objective: To determine the octanol-water partition coefficient (LogP), which indicates the lipophilicity of the compound.

Methodology:

- A reversed-phase high-performance liquid chromatography (RP-HPLC) system with a C18 column is used.
- A series of standard compounds with known LogP values are injected to create a calibration curve of retention time versus LogP.
- A solution of **2,4-Dichlorobenzamide** is injected under the same conditions.
- The retention time of **2,4-Dichlorobenzamide** is used to interpolate its LogP value from the calibration curve.

pKa Determination (Potentiometric Titration)

Objective: To determine the acid dissociation constant (pKa) of **2,4-Dichlorobenzamide**.

Methodology:

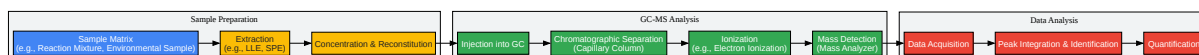
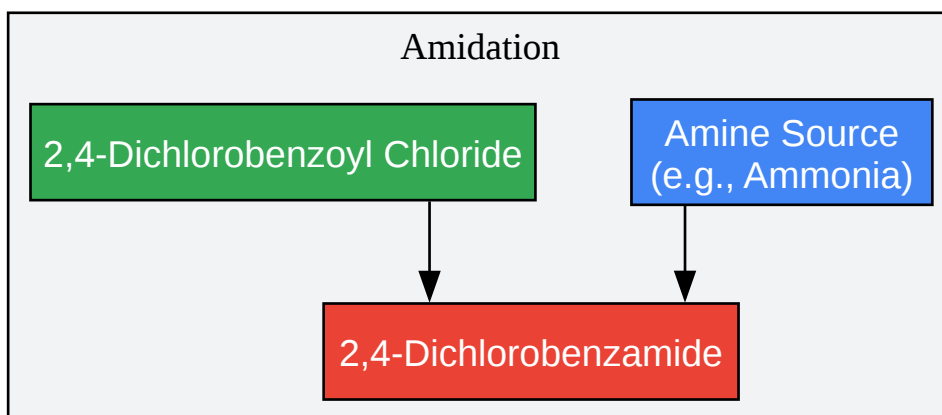
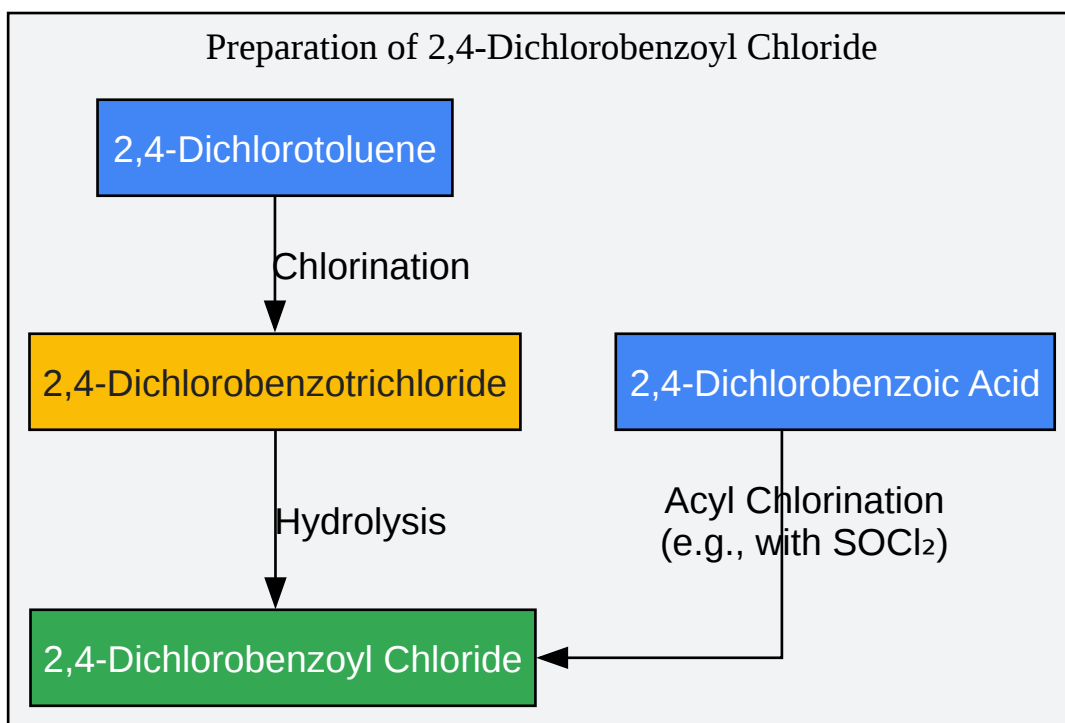
- A solution of **2,4-Dichlorobenzamide** is prepared in a suitable solvent (e.g., water or a water/co-solvent mixture).

- The solution is titrated with a standardized solution of a strong acid or base.
- The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- The pKa is determined from the titration curve, typically as the pH at which the compound is half-neutralized.

Synthesis and Analytical Workflows

Synthesis of 2,4-Dichlorobenzamide

2,4-Dichlorobenzamide is typically synthesized from 2,4-dichlorobenzoyl chloride. The acyl chloride can be prepared from 2,4-dichlorobenzoic acid or through the hydrolysis of 2,4-dichlorobenzotrichloride, which is obtained via the chlorination of 2,4-dichlorotoluene.[7] The reaction of 2,4-dichlorobenzoyl chloride with an amine source, such as ammonia, yields the final amide product.[8]



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